

Technical Support Center: Neuropeptide Y4 Receptor Modulation

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Compound of Interest

Compound Name: GR231118

Cat. No.: B549500

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers working with the Neuropeptide Y4 receptor (Y4R), particularly in the context of the compound **GR231118**.

Frequently Asked Questions (FAQs)

Q1: I am using **GR231118** to block the Y4 receptor, but I am seeing unexpected agonistic effects. Why is this happening?

A1: This is a common point of confusion. While **GR231118** is a potent antagonist of the Neuropeptide Y Y1 receptor, it functions as a potent agonist at the human Y4 receptor.^{[1][2][3][4]} Therefore, the effects you are observing are likely due to the activation, not the blockade, of the Y4 receptor.

Q2: How can I block the Y4 receptor agonism caused by **GR231118**?

A2: To block the Y4 receptor agonism of **GR231118**, you will need to use a Y4 receptor antagonist. Two potential antagonists are available for research purposes: (S)-VU0637120 and UR-AK49. Of the two, (S)-VU0637120 is a more selective and potent option.

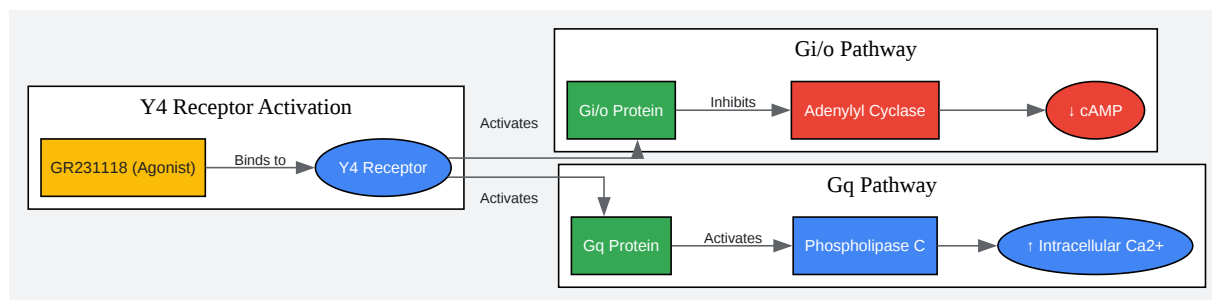
Q3: What are the pharmacological properties of **GR231118** and the recommended Y4 antagonists?

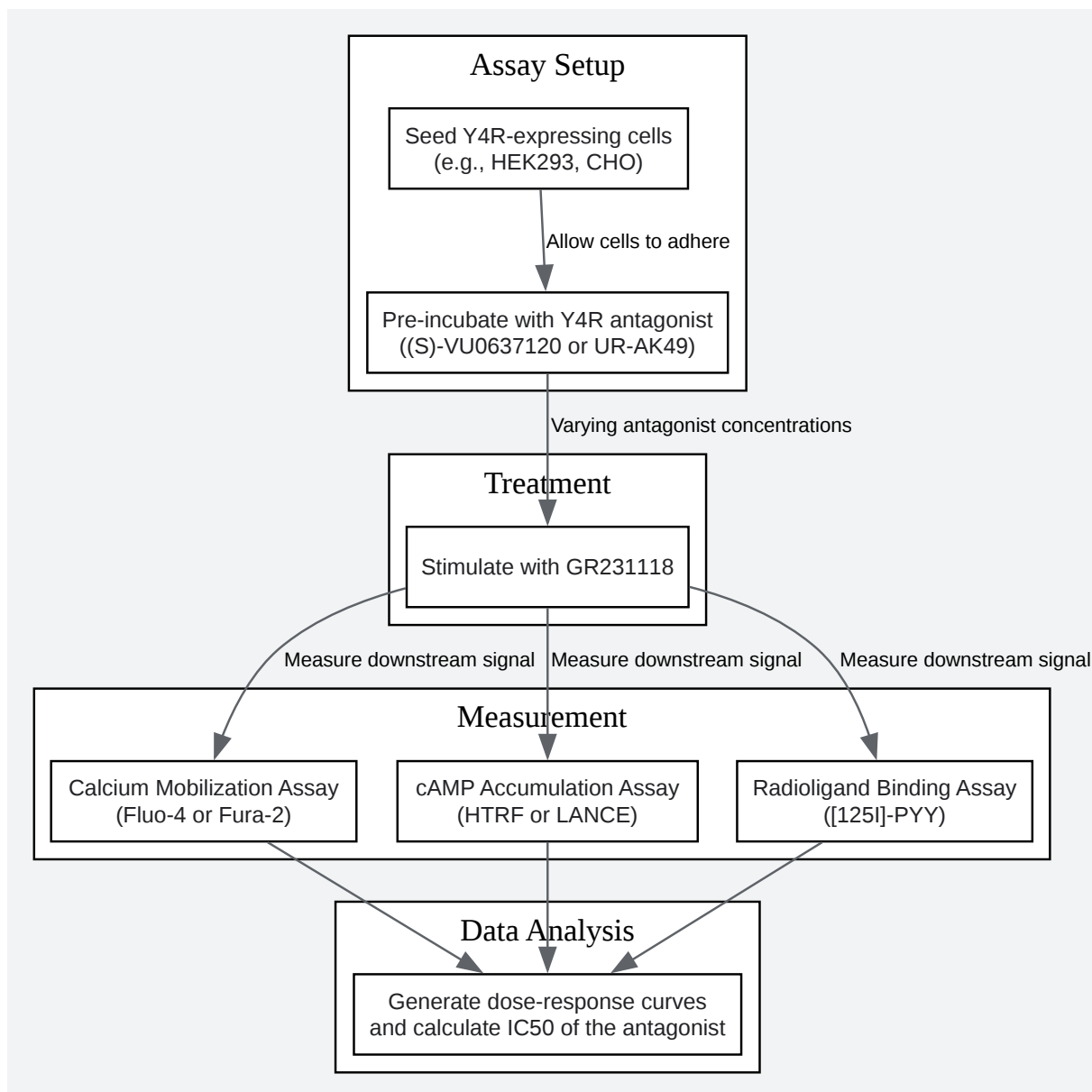
A3: The table below summarizes the key pharmacological data for these compounds.

Compound	Primary Target	Action at Y4R	Potency at Y4R	Selectivity Notes
GR231118	Y1 Receptor	Agonist	pEC50 = 8.6; pKi = 9.6[1]	Potent Y1 receptor antagonist (pA2 = 10.0-10.5).[1][3] Also has affinity for the Y6 receptor.[1]
(S)-VU0637120	Y4 Receptor	Allosteric Antagonist	IC50 = 2.7 μ M; KB = 300-400 nM[5][6]	First-in-class selective allosteric antagonist for the Y4 receptor.[1][2]
UR-AK49	Y4 Receptor	Antagonist	pKi = 4.17 (IC50 = 68 μ M)[2][7]	Low potency. It is unselective and can also bind to Y1 and Y5 receptors.[5][8]

Q4: What signaling pathways are activated by the Y4 receptor?

A4: The Y4 receptor, like other Neuropeptide Y receptors, primarily couples to Gi/o proteins.[9] Activation of this pathway leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. In some cellular contexts, the Y4 receptor can also couple to Gq proteins, leading to the activation of phospholipase C and a subsequent increase in intracellular calcium (Ca2+).[10]





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